

# Physical properties of 2,4,6-Trimethylphenylmagnesium bromide

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## Compound of Interest

Compound Name: 2-Mesitylmagnesium bromide

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An In-depth Technical Guide to 2,4,6-Trimethylphenylmagnesium Bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and handling of 2,4,6-trimethylphenylmagnesium bromide, a crucial Grignard reagent in organic synthesis.

## Core Physical Properties

2,4,6-Trimethylphenylmagnesium bromide, also known as mesitylmagnesium bromide, is an organomagnesium compound widely used to introduce the sterically hindered 2,4,6-trimethylphenyl (mesityl) group into molecules.<sup>[1][2]</sup> It is typically not isolated as a solid and is commercially available as a solution, most commonly in tetrahydrofuran (THF) or diethyl ether.<sup>[3][4][5]</sup>

Quantitative Data Summary

Property	Value	Source(s)
CAS Number	2633-66-1	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrMg	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	223.39 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Light yellow to brown solution	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	~1.005 g/mL at 25 °C (for solution)	<a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	-17 °C (1 °F) (for solution in THF)	<a href="#">[3]</a> <a href="#">[4]</a>
Water Solubility	Reacts violently with water	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Sensitivity	Air and moisture sensitive	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	Not available (used in solution)	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	Not available (used in solution)	<a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

The primary application of 2,4,6-trimethylphenylmagnesium bromide is in Grignard reactions. The following protocols detail its in situ preparation and a typical subsequent reaction.

### Protocol 1: Preparation of 2,4,6-Trimethylphenylmagnesium Bromide

This protocol is adapted from a standard procedure for the synthesis of Grignard reagents.[\[9\]](#)  
[\[10\]](#) All glassware must be rigorously dried, and the reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).[\[11\]](#)

Materials:

- Magnesium turnings
- Iodine crystal (as an activator)
- 2,4,6-Trimethylphenyl bromide (Bromomesitylene)

- Anhydrous diethyl ether or tetrahydrofuran (THF)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser with a drying tube
- Dropping funnel
- Magnetic stirrer
- Heating mantle

Procedure:

- In a flame-dried, three-necked flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, place the magnesium turnings.
- Add a small crystal of iodine to activate the magnesium surface.[\[11\]](#)
- Add a small amount of anhydrous ether or THF to cover the magnesium.
- Dissolve 2,4,6-trimethylphenyl bromide in anhydrous ether or THF in the dropping funnel.
- Add a small portion of the bromide solution to the magnesium suspension to initiate the reaction. Initiation is indicated by the disappearance of the iodine color and the appearance of cloudiness or bubbling.[\[12\]](#)
- Once the reaction has started, add the remaining bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture can be gently heated to ensure the complete formation of the Grignard reagent.[\[9\]](#)

Protocol 2: Reaction with an Electrophile (e.g., Carbon Dioxide)

This protocol describes the carboxylation of 2,4,6-trimethylphenylmagnesium bromide to form 2,4,6-trimethylbenzoic acid (mesitoic acid), a common application.[9]

Materials:

- Solution of 2,4,6-trimethylphenylmagnesium bromide (from Protocol 1)
- Dry ice (solid carbon dioxide)
- Anhydrous diethyl ether
- Aqueous solution of a strong acid (e.g., HCl or H<sub>2</sub>SO<sub>4</sub>) for workup

Equipment:

- Large beaker
- Stirring rod
- Separatory funnel

Procedure:

- Cool the freshly prepared Grignard reagent solution in an ice bath.
- In a separate large beaker, place an excess of crushed dry ice.
- Slowly pour the Grignard solution onto the dry ice with manual stirring.[9] This should be done cautiously to control the vigorous reaction.
- Allow the excess dry ice to sublime.
- The resulting magnesium salt is then hydrolyzed by the slow addition of a cold aqueous acid solution.
- The product, 2,4,6-trimethylbenzoic acid, can then be extracted with an organic solvent, washed, dried, and purified.

## Mandatory Visualizations

The following diagrams illustrate the logical workflow for the preparation and a common reaction of 2,4,6-trimethylphenylmagnesium bromide.



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Caption: Experimental workflow for the synthesis and reaction of 2,4,6-trimethylphenylmagnesium bromide.

## Safety and Handling

Handling:

- 2,4,6-Trimethylphenylmagnesium bromide is highly reactive and should be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent decomposition by air and moisture.[13]  
[14]
- Use only dry glassware and solvents.[14]
- It is corrosive and can cause severe skin burns and eye damage.[7] Appropriate personal protective equipment (gloves, safety goggles, lab coat) is mandatory.[14]
- Work should be conducted in a well-ventilated fume hood.[13]

Storage:

- Store in a tightly sealed container under an inert atmosphere.[15]
- Keep in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[7]  
[15]

- It is incompatible with water, acids, alcohols, and oxidizing agents.[15][16]
- Solutions in ethers like THF may form explosive peroxides over time, especially upon exposure to air and light.[7][15][16] Containers should be dated upon opening and periodically tested for peroxides.[15]

#### Fire Fighting:

- Reacts violently with water, liberating extremely flammable gases.[15]
- Do NOT use water, carbon dioxide, or foam extinguishers.[15]
- Use dry sand, dry chemical powder, or limestone powder to extinguish fires.[15]

#### Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[7] Do not allow it to enter drains.[7]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)